

BAL-30072: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BAL-30072

Cat. No.: B605906

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **BAL-30072**, a novel siderophore monosulfactam antibiotic with potent activity against a wide range of Gram-negative bacteria.

Chemical Structure and Properties

BAL-30072 is a synthetic monosulfactam antibiotic. Its chemical structure is characterized by a monocyclic β -lactam core, a sulfamic acid moiety, and a side chain containing a 2-aminothiazole and a dihydroxypyridone siderophore.

Table 1: Chemical and Physicochemical Properties of **BAL-30072**

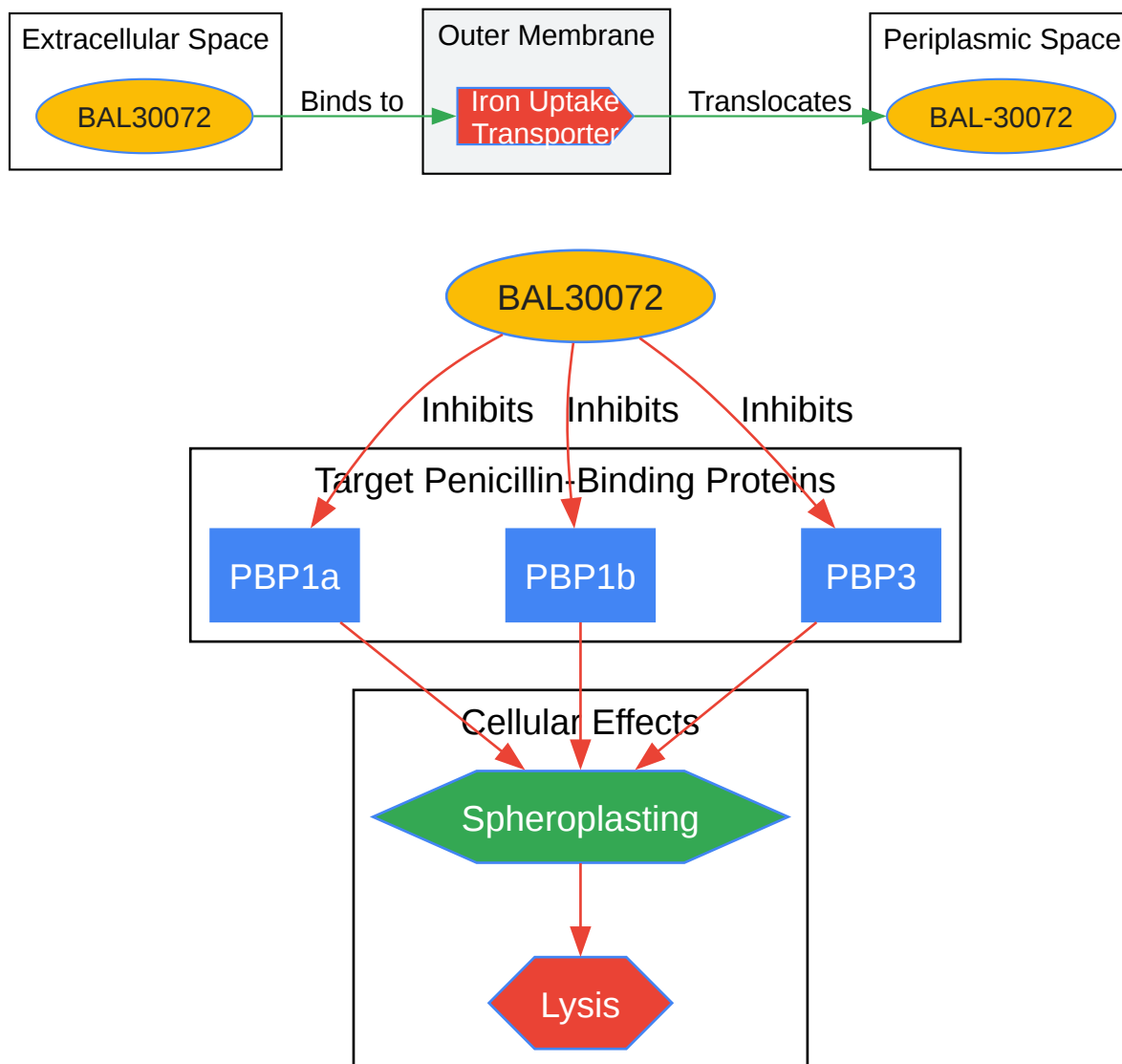
| Property | Value | Source |
|-------------------|---|--------|
| IUPAC Name | [(3S)-3-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-[(1,5-dihydroxy-4-oxopyridin-2-yl)methoxyimino]acetyl]amino]-2,2-dimethyl-4-oxoazetidin-1-yl] hydrogen sulfate | |
| Molecular Formula | C ₁₆ H ₁₈ N ₆ O ₁₀ S ₂ | |
| Molecular Weight | 518.5 g/mol | |
| Canonical SMILES | <chem>CC1(--INVALID-LINK--NC(=O)C(=NOCC2=CC(=O)C(C=N2O)O)C3=CSC(=N3)N)C</chem> | |
| CAS Number | 941285-15-0 | |
| Solubility | Soluble in DMSO | |

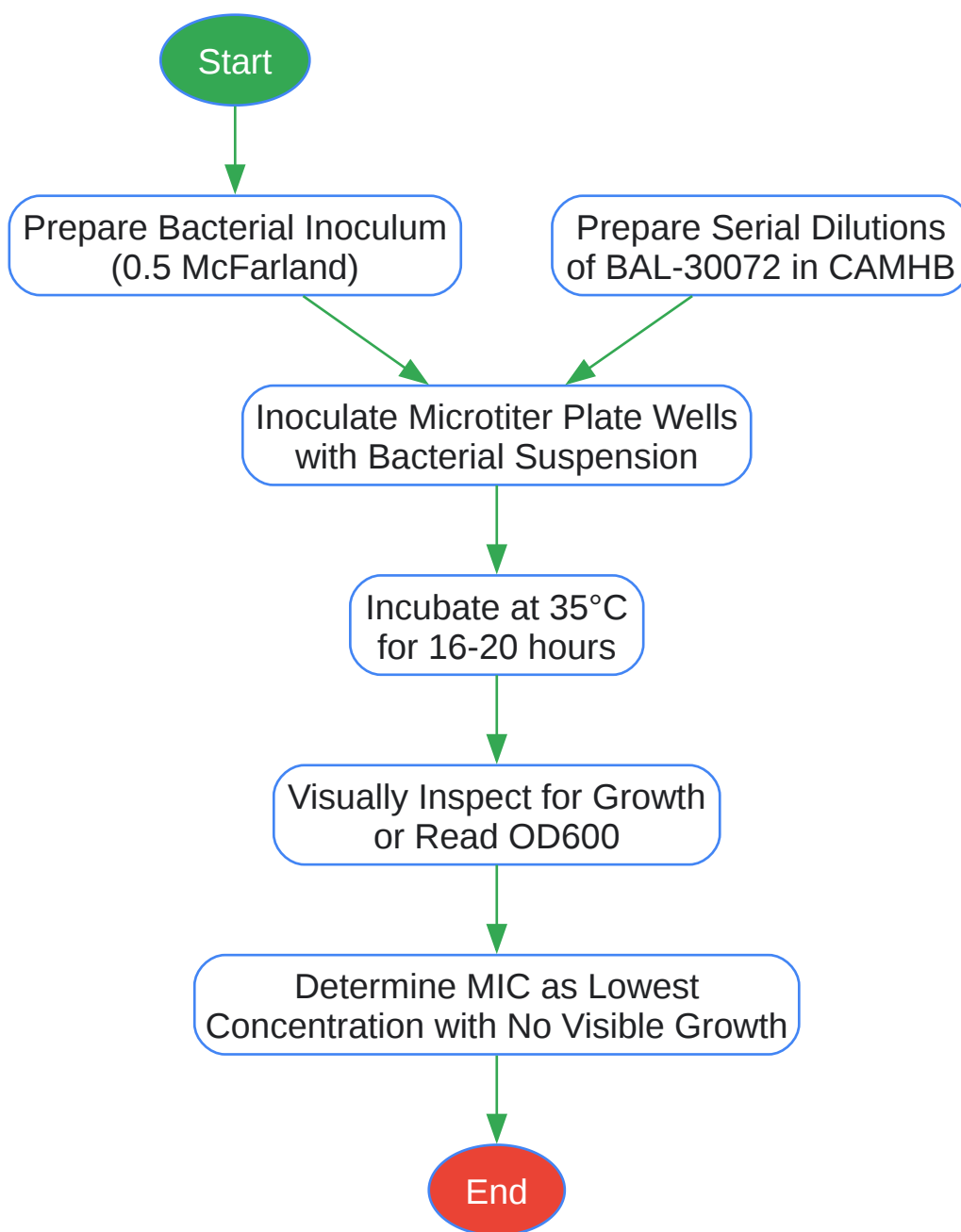
Mechanism of Action: A Trojan Horse Strategy

BAL-30072 employs a "Trojan horse" strategy to effectively penetrate the outer membrane of Gram-negative bacteria and exert its bactericidal effects. This multi-step process is initiated by its siderophore moiety and culminates in the inhibition of essential bacterial enzymes.

Siderophore-Mediated Iron Uptake

The dihydroxypyridone component of **BAL-30072** acts as a siderophore, a small molecule with a high affinity for ferric iron (Fe³⁺). In iron-limited environments, bacteria express specific iron uptake systems to acquire this essential nutrient. **BAL-30072** hijacks these systems to gain entry into the periplasmic space.





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- To cite this document: BenchChem. [BAL-30072: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605906#bal-30072-chemical-structure-and-properties\]](https://www.benchchem.com/product/b605906#bal-30072-chemical-structure-and-properties)

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